

A Technical Guide to the Physical Properties of Ethyl 1H-indole-6-carboxylate

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Compound of Interest

Compound Name: *Ethyl 1H-indole-6-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 1H-indole-6-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document collates predicted data, outlines detailed experimental protocols for property determination, and presents a logical workflow for one of the key characterization methods.

Core Physical Properties

Ethyl 1H-indole-6-carboxylate is an organic compound with the molecular formula C₁₁H₁₁NO₂. It presents as a white to off-white solid at room temperature. While specific experimental data for some properties remain elusive in publicly available literature, several key physical characteristics have been predicted through computational models.

Table 1: Physical and Chemical Properties of **Ethyl 1H-indole-6-carboxylate**

Property	Value	Source
Molecular Formula	<chem>C11H11NO2</chem>	N/A
Molecular Weight	189.21 g/mol	N/A
Appearance	White to off-white solid	Predicted
Boiling Point	342.4 ± 15.0 °C	Predicted
Density	1.210 ± 0.06 g/cm³	Predicted
pKa	15.83 ± 0.30	Predicted
Melting Point	Data not available	N/A
Solubility	Data not available	N/A

Experimental Protocols

For researchers seeking to experimentally verify the physical properties of **Ethyl 1H-indole-6-carboxylate** or similar compounds, the following established protocols for determining melting point and solubility are provided.

Determination of Melting Point (Capillary Method)

The melting point of a solid is a critical indicator of its purity. The capillary method is a widely used and reliable technique for this determination.[\[1\]](#)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **Ethyl 1H-indole-6-carboxylate** sample (finely powdered and dry)
- Capillary tubes (sealed at one end)
- Melting point apparatus or a Thiele tube setup with a heating bath (e.g., mineral oil)
- Thermometer

- Spatula
- Watch glass

Procedure:

- Sample Preparation: Place a small amount of the finely powdered, dry sample onto a watch glass.
- Loading the Capillary Tube: Gently tap the open end of a capillary tube onto the sample, forcing a small amount of the powder into the tube. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.[1]
- Apparatus Setup:
 - Melting Point Apparatus: Insert the capillary tube into the sample holder of the apparatus. [2]
 - Thiele Tube: Secure the capillary tube to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse the setup in the heating oil of the Thiele tube, making sure the top of the sample is below the oil level.
- Heating:
 - Begin heating the apparatus. For an unknown sample, a rapid heating rate (4-5 °C per minute) can be used to determine an approximate melting range.[1]
 - For an accurate measurement, repeat the experiment with a fresh sample. Heat rapidly until the temperature is about 15-20 °C below the approximate melting point.[1]
 - Reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating medium, and thermometer.[1]
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the onset of melting).

- Record the temperature at which the entire sample has turned into a clear liquid (the completion of melting).
- The recorded range between these two temperatures is the melting point range of the sample. A narrow range (0.5-2 °C) is indicative of a pure compound.

Determination of Solubility (Saturation Method)

Understanding the solubility of a compound in various solvents is fundamental for its application in drug delivery, formulation, and reaction chemistry.

Objective: To determine the maximum amount of a solute that can dissolve in a given amount of a solvent at a specific temperature.[3]

Materials:

- **Ethyl 1H-indole-6-carboxylate** sample
- A selection of solvents (e.g., water, ethanol, DMSO, acetone)
- Test tubes with stoppers
- Graduated cylinder or pipette
- Analytical balance
- Spatula
- Thermometer
- Water bath (for temperature control)

Procedure:

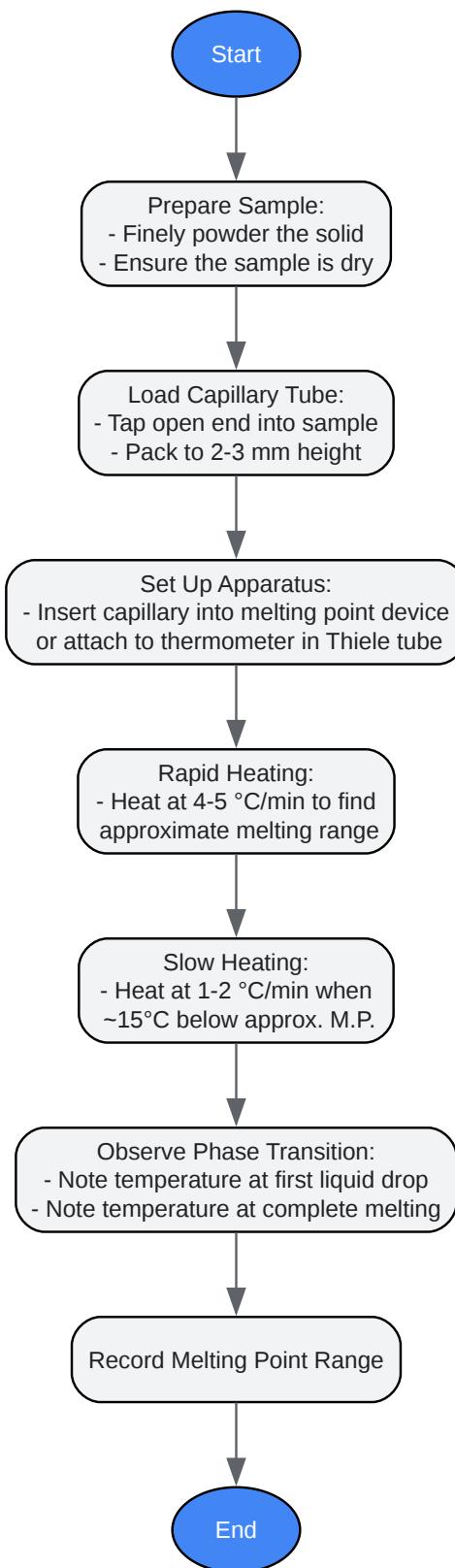
- Solvent Measurement: Using a graduated cylinder or pipette, add a precise volume (e.g., 5 mL) of the chosen solvent to a test tube.[3]
- Temperature Control: Place the test tube in a water bath set to the desired temperature and allow the solvent to equilibrate. Measure and record the initial temperature of the solvent.[3]

- Initial Solute Addition: Weigh a known mass of **Ethyl 1H-indole-6-carboxylate** and add a small, accurately weighed amount to the solvent.[3]
- Dissolution: Stopper the test tube and shake it vigorously to facilitate dissolution. If the solid dissolves completely, proceed to the next step.[3]
- Incremental Addition: Continue adding small, accurately weighed portions of the solute to the solvent, shaking well after each addition.[3]
- Reaching Saturation: The point of saturation is reached when a small amount of the added solid no longer dissolves after vigorous and prolonged shaking.
- Equilibration: Allow the saturated solution to remain at the controlled temperature for an extended period to ensure equilibrium is reached.
- Mass Calculation: The total mass of the solute added until saturation is achieved represents the amount dissolved in the initial volume of the solvent at that specific temperature.
- Expressing Solubility: The solubility is typically expressed in terms of grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solvent (mol/L).

Visualizations

Workflow for Melting Point Determination

The following diagram illustrates the systematic workflow for determining the melting point of a solid compound using the capillary method.

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Caption: Workflow for determining the melting point of a solid.

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